

# A Comprehensive Technical Guide to 3-Bromo-4-methoxybenzaldehyde (CAS: 34841-06-0)

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## Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzaldehyde

Cat. No.: B045424

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## Introduction

**3-Bromo-4-methoxybenzaldehyde**, also known as 3-bromo-p-anisaldehyde, is a substituted aromatic aldehyde that serves as a critical building block in organic synthesis. With its unique arrangement of a bromine atom, a methoxy group, and an aldehyde functional group on a benzene ring, this compound offers a versatile platform for constructing complex molecular architectures. Its reactivity makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, dyes, and materials for biological imaging.<sup>[1][2]</sup> This technical guide provides an in-depth overview of its properties, synthesis, applications, and safety protocols, tailored for professionals in research and development.

## Physicochemical and Spectroscopic Data

The fundamental properties of **3-Bromo-4-methoxybenzaldehyde** are summarized below. This data is essential for reaction planning, analytical characterization, and safety assessments.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
CAS Number	<b>34841-06-0</b>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	215.04 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	3-bromo-4-methoxybenzaldehyde	<a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	3-Bromo-p-anisaldehyde	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Off-white to pale cream/beige solid powder	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	48-54 °C	<a href="#">[1]</a> <a href="#">[8]</a>
Boiling Point	162 °C; 108-110 °C at 1 mmHg	<a href="#">[5]</a> <a href="#">[8]</a>
SMILES	<chem>COC1=C(C=C(C=C1)C=O)Br</chem>	<a href="#">[4]</a>

| InChIKey | QMPNFQLVIGPNEI-UHFFFAOYSA-N | [\[3\]](#) |

Table 2: Available Spectroscopic Data

Data Type	Availability	Reference
<sup>1</sup> H NMR	<b>Available</b>	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[10]</a>
<sup>13</sup> C NMR	Available	<a href="#">[11]</a>
Mass Spectrometry	Electron Ionization (EI) data available	<a href="#">[3]</a> <a href="#">[12]</a>

| Infrared (IR) Spectroscopy | Available | [\[3\]](#)[\[11\]](#)[\[12\]](#) |

## Synthesis and Manufacturing

**3-Bromo-4-methoxybenzaldehyde** can be synthesized through several established routes. The following protocols detail two common laboratory-scale methods.

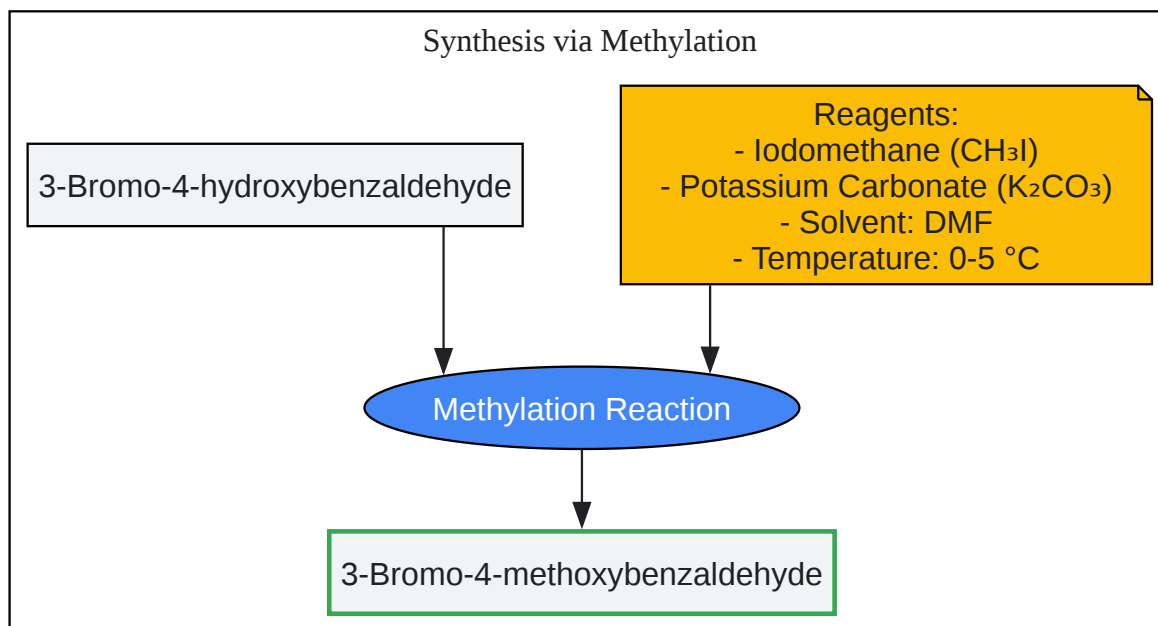
## Experimental Protocol 1: Methylation of 3-Bromo-4-hydroxybenzaldehyde

This method involves the O-methylation of the hydroxyl group of 3-bromo-4-hydroxybenzaldehyde. It is a high-yield reaction commonly used for producing this compound.

[\[13\]](#)

### Methodology:

- **Setup:** To a 4000 mL three-necked flask equipped with a mechanical stirrer and nitrogen inlet, add 3-bromo-4-hydroxybenzaldehyde (740.7 g), N,N-dimethylformamide (DMF, 2000 g), and potassium carbonate (558.0 g).
- **Cooling:** Cool the reaction mixture to a temperature range of 0-5 °C using an ice bath.
- **Addition of Reagent:** While maintaining the temperature, slowly add iodomethane (775 g) dropwise to the suspension.
- **Reaction:** After the addition is complete, allow the reaction to proceed, monitoring its progress by a suitable method (e.g., TLC).
- **Workup:** Once the reaction is complete, concentrate the solution under reduced pressure to remove the solvent.
- **Purification:** Pour the concentrated residue into ice water to precipitate the solid product. Collect the solid by filtration and recrystallize it to obtain pure, white crystalline **3-bromo-4-methoxybenzaldehyde**. The reported yield for this procedure is approximately 95.0%.[\[13\]](#)



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**Caption:** Workflow for the synthesis of **3-Bromo-4-methoxybenzaldehyde** via methylation.

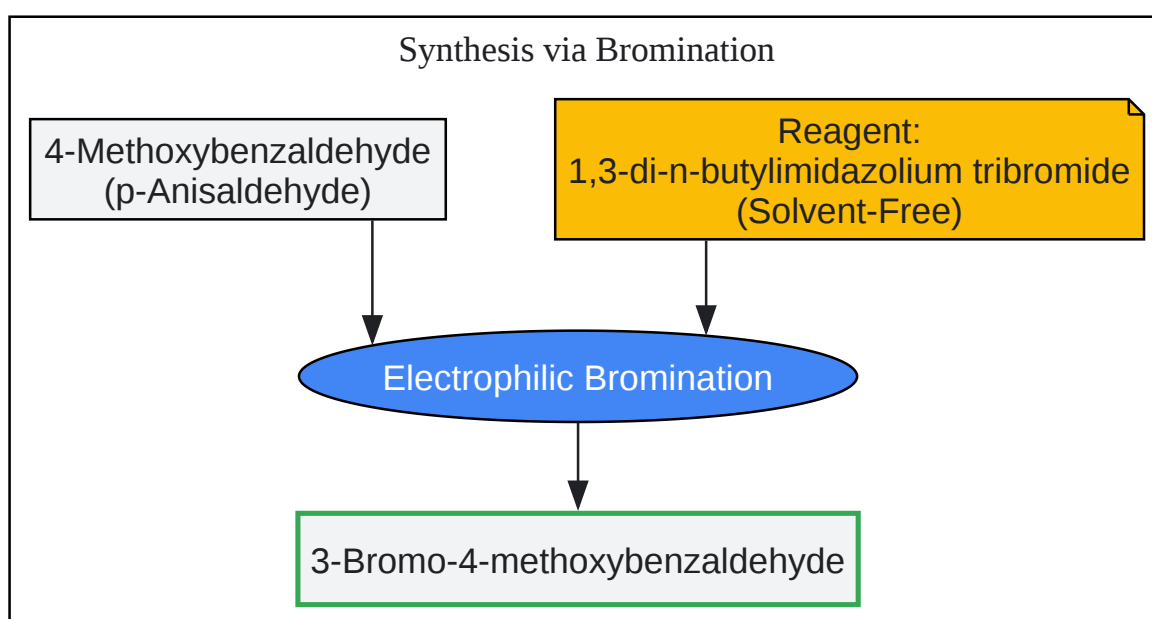
## Experimental Protocol 2: Bromination of 4-methoxybenzaldehyde (p-Anisaldehyde)

An alternative route involves the direct bromination of the readily available starting material, 4-methoxybenzaldehyde. Modern methods utilize ionic liquids as the brominating agent for a solvent-free and efficient reaction.<sup>[13]</sup>

Methodology:

- Reagents: Prepare 4-methoxybenzaldehyde and the brominating reagent, 1,3-di-n-butylimidazolium tribromide ([BBIm]Br<sub>3</sub>).
- Reaction: In a reaction vessel, combine 4-methoxybenzaldehyde with the tribromide reagent. As this is a solvent-free method, no additional solvent is required.

- **Mixing:** Stir the mixture at room temperature or with gentle heating as required to ensure homogeneity and facilitate the reaction.
- **Monitoring:** Monitor the reaction progress via TLC or GC-MS to determine the point of completion.
- **Purification:** Upon completion, the product can be isolated and purified using standard techniques such as column chromatography to yield **3-bromo-4-methoxybenzaldehyde**.



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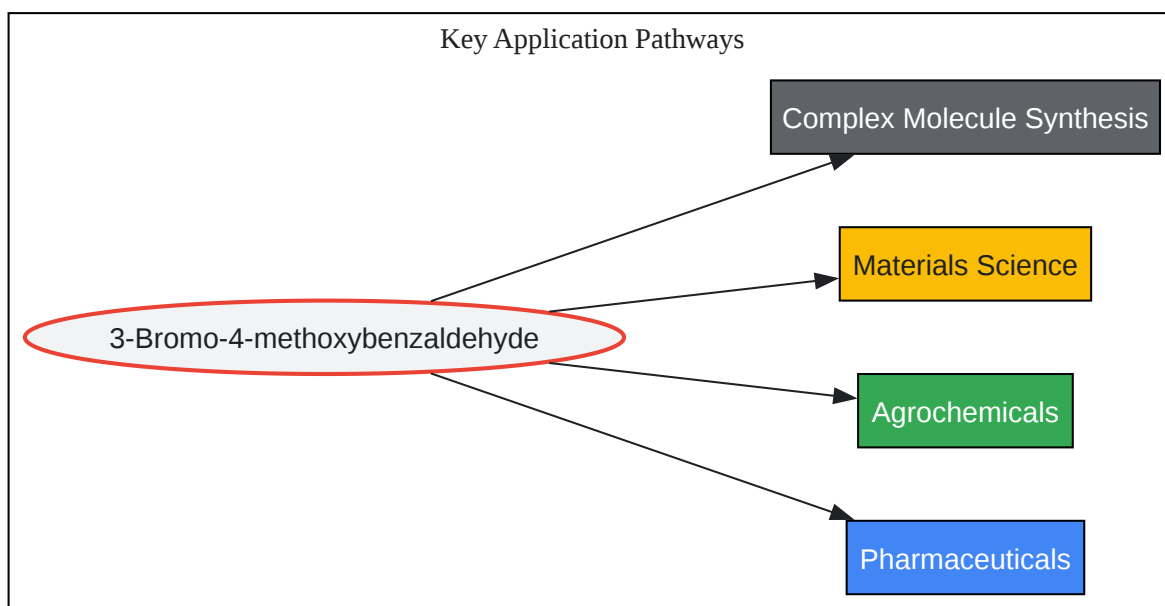
**Caption:** Workflow for the solvent-free synthesis via bromination of p-Anisaldehyde.

## Applications in Research and Drug Development

**3-Bromo-4-methoxybenzaldehyde** is a cornerstone intermediate, enabling the synthesis of a diverse range of high-value molecules.

- **Pharmaceutical Synthesis:** It is a key starting material in the development of various bioactive compounds, including potential anti-cancer agents and therapeutics targeting neurological disorders.[1][2] Its structure has been incorporated into inhibitors of the xCT antiporter, a target in some cancers.[14]

- Organic Synthesis: The compound is widely used as a precursor for more complex molecules. It has been employed in the total synthesis of natural products like engelhardione and in the preparation of heterocyclic compounds such as benzothiazole derivatives.[13]
- Materials Science: Beyond pharmaceuticals, it is used to create fluorescent probes for biological imaging, as well as dyes and pigments.[1][2]
- Agrochemicals: The unique substitution pattern is also leveraged in the synthesis of novel agrochemicals.[2]



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**Caption:** Major application areas for **3-Bromo-4-methoxybenzaldehyde**.

## Safety, Handling, and Storage

Proper handling of **3-Bromo-4-methoxybenzaldehyde** is crucial to ensure laboratory safety. The compound is classified with several hazards that require appropriate precautions.

Table 3: GHS Hazard and Precautionary Statements

Type	Code	Description	Reference
Hazard	H302	Harmful if swallowed.	[4][6]
	H315	Causes skin irritation.	[4][15]
	H319	Causes serious eye irritation.	[4][15]
	H335	May cause respiratory irritation.	[4][15]
Precaution	P261	Avoid breathing dust.	[6][15]
	P280	Wear protective gloves/eye protection/face protection.	[6][15]
	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[6]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]

| | P501 | Dispose of contents/container to an approved waste disposal plant. |[6] |

#### Handling and Storage Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or face shield, and a lab coat. Use a NIOSH-approved respirator

(e.g., N95 dust mask) if dust is generated.[16]

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[6][15][16]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.[16] Keep the container tightly closed and preferably under an inert atmosphere like nitrogen, as the compound can be air-sensitive.[5][6][7]

## Conclusion

**3-Bromo-4-methoxybenzaldehyde** (CAS: 34841-06-0) is a highly valuable and versatile chemical intermediate. Its well-defined physicochemical properties, established synthetic routes, and broad applicability make it an indispensable tool for chemists in academic and industrial settings. For professionals engaged in drug discovery, organic synthesis, and materials science, a thorough understanding of this compound's chemistry and handling requirements is essential for leveraging its full potential in creating novel and impactful molecules.

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